

metronidazole vs metronidazole benzoate properties

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Compound Focus: Metronidazole Benzoate

CAS No.: 13182-89-3

Cat. No.: S560734

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Chemical and Physicochemical Properties

The table below summarizes the core differences in their chemical identity and physical behavior.

Property	Metronidazole	Metronidazole Benzoate
Chemical Name	(2-Methyl-5-nitro-1H-imidazol-1-yl) ethanol [1]	1-(2-benzoyloxyethyl)-2-methyl-5-nitroimidazole [2]
Molecular Formula	C ₆ H ₉ N ₃ O ₃ [3] [1]	Information missing
Structure	Base imidazole derivative [1]	Benzoate ester of Metronidazole [2]
Appearance	Information missing	White or slightly yellowish, crystalline powder or flakes [2]
Solubility	Information missing	Practically insoluble in water, freely soluble in methylene chloride, soluble in acetone, slightly soluble in alcohol [2]
Melting Point	Information missing	99 – 102 °C [2]

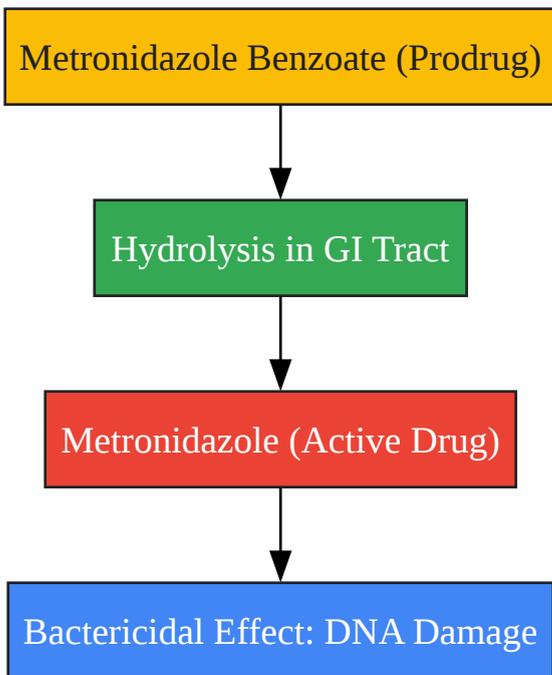
Property	Metronidazole	Metronidazole Benzoate
Active Component	100% active drug	62% Metronidazole by weight (pro-drug) [4]

Pharmacological and Functional Properties

This table contrasts their pharmacological profiles and formulation applications, which are direct consequences of their chemical differences.

| Property | Metronidazole | **Metronidazole Benzoate** | | :--- | :--- | :--- | | **Status** | Active Drug Substance [3] | Pro-drug (Benzoyl Ester) [2] | | **Mechanism of Action** | Diffusion into cell; nitro group reduced to cytotoxic radicals causing DNA strand breakage [5] [6] | Hydrolyzed to Metronidazole before or during gut wall absorption [2] | | **Bioavailability** | >90% (oral) [3] | Circulates as active Metronidazole after hydrolysis [2] | | **Primary Application** | Anaerobic bacterial & protozoal infections [5] [3] | Palatable oral liquid formulations [4] [2] | | **Palatability** | Bitter, metallic taste; poor palatability [4] | Tasteless; greatly improved palatability [2] | | **Dose Conversion** | Reference active drug | Requires 1.6x weight to deliver equivalent Metronidazole dose [4] |

The relationship between the two compounds and their activation pathway can be summarized as follows:



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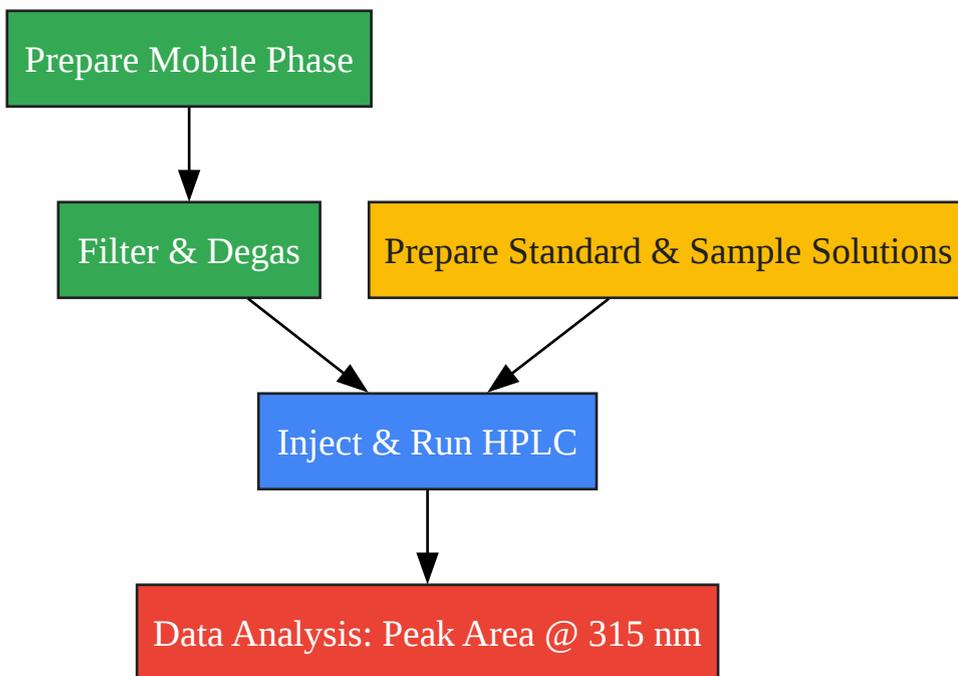
Analytical Method for Metronidazole Quantification

Robust analytical methods are crucial for quantifying the active drug in formulations and during stability studies. Here is a detailed High-Performance Liquid Chromatography (HPLC) protocol.

Method Parameter	Specification
Objective	Quantification of Metronidazole in finished drug formulation [1]
Instrument	HPLC with Photo Diode Array (PDA) detector [1]
Column	Water Symmetry C18 (100 mm × 4.6 mm, 3.5 μm) [1]
Mobile Phase	Isopropyl alcohol : Water (20:80 v/v) [1]
Flow Rate	1.0 mL/min [1]
Run Time	5 minutes [1]

Method Parameter	Specification
Detection Wavelength	315 nm [1]
Injection Volume	10 μ L [1]
Column Temperature	30 $^{\circ}$ C [1]
Sample Preparation	Dissolve in mobile phase to target concentration \sim 150 μ g/mL [1]

The workflow for this analytical method proceeds through the following steps:



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This method is **stability-indicating**, meaning it can accurately quantify Metronidazole even in the presence of its degradation products, which is essential for forced degradation studies and shelf-life determination [1].

Key Insights for Research and Development

- **Formulation Driver:** The development of **metronidazole benzoate** was primarily driven by the need to overcome the **extreme bitterness** of the parent drug, enabling patient-acceptable oral liquid

dosage forms, particularly for pediatric and veterinary use [4] [2].

- **Dosing Precision:** The **62% potency factor** is critical for dosage form design and clinical dosing. Accurate conversion is essential to ensure therapeutic efficacy and avoid under-dosing [4].
- **Molecular Simulation:** Current research is exploring the thermodynamic properties and solubility behavior of **metronidazole benzoate** in various solvents using molecular simulation, which can aid in predictive formulation design [7].

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